

Proper Disposal Procedures: Ozagrel Hydrochloride Hydrate

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Compound of Interest

Compound Name: Ozagrel hydrochloride hydrate

CAS No.: 83993-01-5

Cat. No.: B1236929

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Content Type: Operational Safety & Logistics Guide Audience: Researchers, Laboratory Managers, and EHS Officers

Executive Summary: The "Zero-Discharge" Standard

As a Senior Application Scientist, I must emphasize that while **Ozagrel Hydrochloride Hydrate** (CAS: 78712-43-3 / 83993-01-5) is often classified as "non-hazardous" under GHS criteria (lacking a signal word like DANGER or WARNING), this classification applies to acute occupational exposure, not environmental impact.^[1]

The Core Directive: Do not dispose of Ozagrel HCl Hydrate down the drain. As a thromboxane A2 synthase inhibitor, it is a bioactive pharmaceutical compound.^[2] The only acceptable disposal route is high-temperature incineration via a licensed chemical waste contractor.

Chemical Profile & Disposal Parameters

Understanding the physicochemical properties is the first step in safe waste stream segregation.

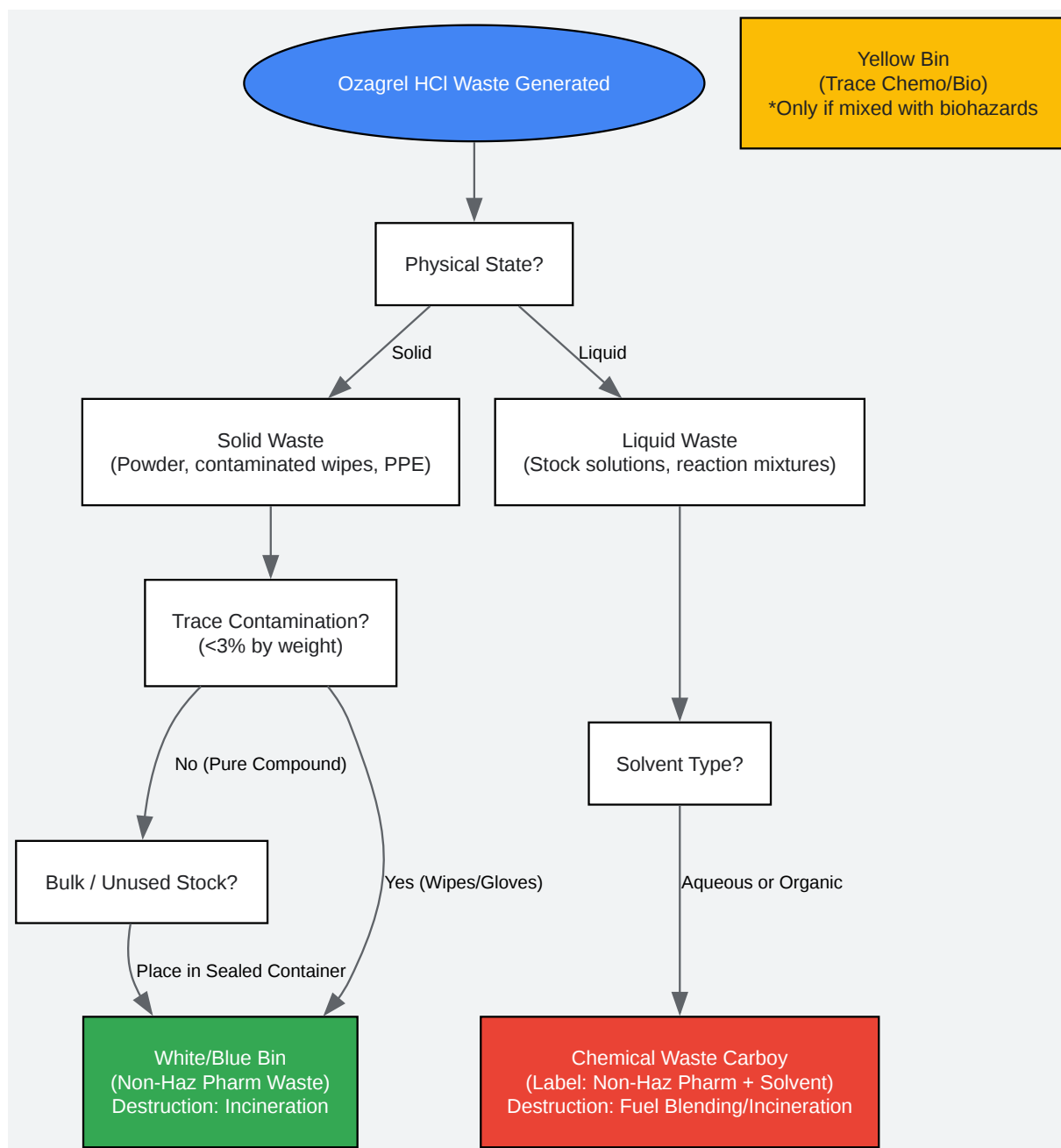
Parameter	Data	Relevance to Disposal
Compound Name	Ozagrel Hydrochloride Hydrate	Primary ID for waste manifests.
CAS Number	78712-43-3 (anhydrous) / 83993-01-5 (hydrate)	Required for inventory tracking. [1]
Solubility	Soluble in Water	Critical: Spills can easily enter drains if not diked immediately. [1]
Stability	Stable under normal conditions	Safe to store in satellite accumulation areas. [1]
Incompatibilities	Strong Oxidizing Agents	Do not mix with nitrates, perchlorates, or permanganates in waste carboys. [1]
RCRA Status (USA)	Non-Hazardous (Not P- or U-listed)	Regulated as "Non-Hazardous Pharmaceutical Waste." [1]
EWC Code (EU)	18 01 09	"Medicines other than those mentioned in 18 01 08." [1]

Waste Segregation Protocol

Effective disposal begins at the bench. You must segregate Ozagrel waste based on its physical state and concentration to ensure the incinerator operates efficiently.

Visualizing the Decision Logic

The following diagram outlines the decision matrix for segregating Ozagrel waste streams in a research setting.



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Figure 1: Decision tree for segregating Ozagrel HCl waste. Note that "White Bin" refers to the standard industry color for non-hazardous pharmaceutical waste, distinct from the "Red Bag" (Biohazard) or "Black Box" (RCRA Hazardous).

Detailed Disposal Workflow

Scenario A: Solid Waste (Powder & Contaminated Debris)^[3]

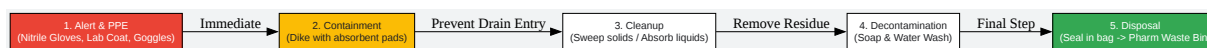
- Items: Expired powder, weighing boats, contaminated gloves, and bench paper.
- Protocol:
 - Containment: Place loose powder in a screw-top jar or sealable bag. Do not leave powder loose in the bin.
 - Bin Selection: Use the laboratory's designated Non-Hazardous Pharmaceutical Waste container (often White or Blue).
 - Labeling: Label the container explicitly: "Non-Hazardous Pharmaceutical Waste - Ozagrel HCl."
 - Avoid: Do not place in "Red Bag" (Biohazard) waste unless the compound was used with infectious agents (e.g., human blood samples).

Scenario B: Liquid Waste (Stock Solutions)

- Items: Leftover stock solutions (e.g., dissolved in Water, DMSO, or Saline).
- Protocol:
 - Segregation: Pour into a chemically compatible waste carboy.
 - If in Water: Aqueous Waste stream.^[3]
 - If in DMSO/Methanol: Organic Solvent Waste stream.^[3]
 - Compatibility Check: Ensure the carboy does not contain strong oxidizers (e.g., Nitric Acid waste), as Ozagrel is incompatible with them.
 - Labeling: List "Ozagrel Hydrochloride" as a constituent on the hazardous waste tag, even if the concentration is low.

Emergency Response: Spill Cleanup

Because Ozagrel HCl hydrate is water-soluble, a liquid spill can spread rapidly.



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Figure 2: Sequential workflow for managing accidental spills of Ozagrel HCl.

Technical Note on Cleanup:

- Powder Spills: Avoid generating dust. Cover with a damp paper towel before sweeping to suppress particulates.
- Liquid Spills: Use standard absorbent pads or vermiculite. Do not dilute with water and flush; this violates environmental discharge regulations.

Regulatory Framework

- United States (RCRA): Ozagrel is not a P-listed or U-listed hazardous waste. However, under the EPA's Management Standards for Hazardous Waste Pharmaceuticals (40 CFR Part 266 Subpart P), it should be managed as Non-Creditable Hazardous Waste (if returned) or Non-Hazardous Pharmaceutical Waste (if disposed). The "sewer ban" applies: Do not flush.
- European Union (EWC): Classify under 18 01 09 (medicines other than those mentioned in 18 01 08) for healthcare/research waste. If generated during bulk manufacturing, use 07 05 99.

References

- PubChem. (n.d.).^[4] **Ozagrel hydrochloride hydrate** Compound Summary. National Library of Medicine. Retrieved from [\[Link\]](#)^[1]
- U.S. Environmental Protection Agency (EPA). (2019). Management Standards for Hazardous Waste Pharmaceuticals and Amendment to the P075 Listing for Nicotine. Retrieved from [\[Link\]](#)^[1]

- European Commission. (2014). Guidance on the classification of waste (EWC Codes). Retrieved from [\[Link\]](#)^[1]

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Sources

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- 2. What is Ozagrel Hydrochloride Hydrate used for? [\[synapse.patsnap.com\]](#)
- 3. EWC Codes Check Tool | European Waste Catalogue List | CSG [\[csg.co.uk\]](#)
- 4. GSRS [\[gsrs.ncats.nih.gov\]](#)
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